

Navigating the Safe Disposal of Pashanone: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pashanone

CAS No.: 42438-78-8

Cat. No.: B191027

[Get Quote](#)

For researchers and professionals in the fields of science and drug development, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental stewardship. This guide provides a detailed, step-by-step procedure for the proper disposal of **Pashanone**, a chalcone with noted biological activities.[1] In the absence of a specific Safety Data Sheet (SDS) for **Pashanone**, this document outlines a cautious approach based on its chemical properties and general best practices for handling hazardous laboratory chemicals.

Chemical and Safety Data

Pashanone (CAS No. 42438-78-8) is a yellow crystalline solid soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[1] While specific hazard information is not readily available, its reported cytotoxic and moderate antifungal activity suggests that it should be handled with care to avoid potential biological effects.[1]

Identifier	Value	Source
CAS Number	42438-78-8	[1][2][3]
Molecular Formula	C17H16O5	[2][3]
Molecular Weight	300.31 g/mol	[3]
Appearance	Yellow crystalline solid	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Biological Activity	Moderate antifungal and cytotoxic activity	[1]

Personal Protective Equipment (PPE)

Given the lack of specific toxicological data, a conservative approach to personal protection is warranted. When handling **Pashanone**, the following PPE should be utilized to minimize exposure:

- **Eye Protection:** Chemical safety goggles or a face shield are essential to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn to prevent skin contact.
- **Body Protection:** A standard laboratory coat is required to protect against spills.
- **Respiratory Protection:** All handling of **Pashanone** powder should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of airborne particles.

Step-by-Step Disposal Procedure

The proper disposal of **Pashanone** should be treated as a hazardous waste process, managed from the point of generation through to its final removal by a certified waste disposal service.

1. Waste Identification and Segregation:

- Categorization: Classify all materials contaminated with **Pashanone** as hazardous chemical waste. This includes unused product, solutions, and contaminated consumables (e.g., pipette tips, gloves, and absorbent materials).
- Segregation: Do not mix **Pashanone** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Waste Collection and Storage:

- Container: Use a compatible, leak-proof container with a secure screw cap for all **Pashanone** waste. The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Pashanone**" and its CAS number (42438-78-8).
- Storage Location: Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area. This area should be away from heat sources, sparks, and open flames.

3. Spill Management:

- Minor Spills: For small spills, absorb the material with an inert absorbent like sand or vermiculite.^[4] Collect the contaminated absorbent material into a designated hazardous waste container.^[4]
- Major Spills: In the event of a large spill, evacuate the area immediately and contact your institution's EHS department for guidance.

4. Empty Containers:

- Empty containers that once held **Pashanone** must be triple-rinsed with a suitable solvent.^[4]
- The rinsate from this process must be collected and treated as hazardous waste.^[4]^[5]
- After triple-rinsing, puncture the container to prevent reuse before disposal.^[4]

5. Professional Disposal:

- Arrange for the collection and disposal of the chemical waste through a licensed and approved hazardous waste disposal company.

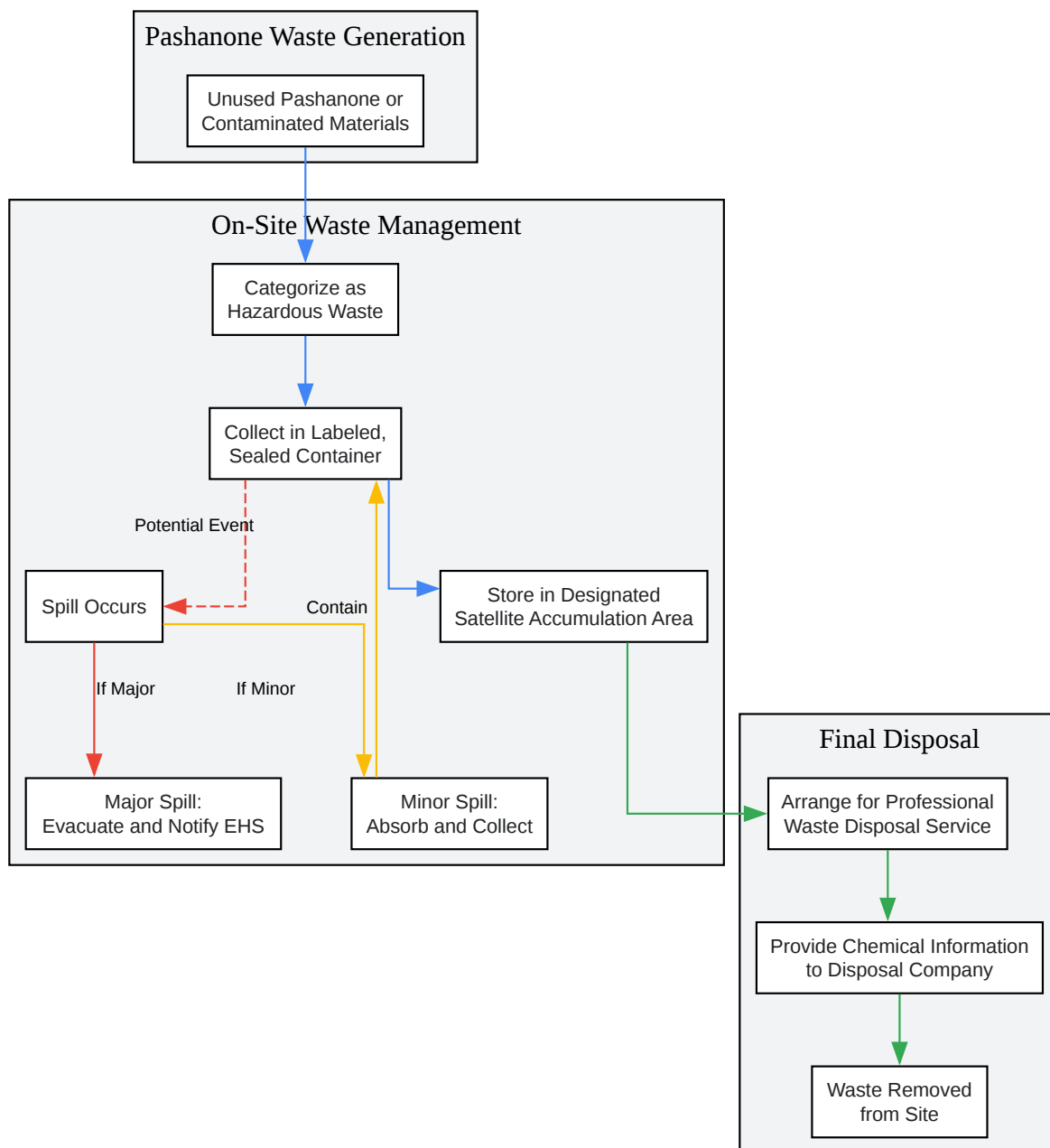
- Provide the waste disposal company with all available information on **Pashanone**, including its chemical name, CAS number, and any known properties, to ensure safe handling and disposal.

Experimental Protocols

While no specific experimental protocols for the disposal of **Pashanone** were found, the general principle of chemical inactivation followed by disposal is a common practice for reactive chemical waste. However, without detailed reactivity data for **Pashanone**, chemical neutralization is not recommended. The primary and safest disposal method is collection and transfer to a professional waste management service.

Pashanone Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Pashanone** in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Pashanone | CAS:42438-78-8 | Chalcones | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [2. Pashanone | C17H16O5 | CID 6254251 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. rtong.people.ust.hk \[rtong.people.ust.hk\]](#)
- To cite this document: BenchChem. [Navigating the Safe Disposal of Pashanone: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b191027/docs#navigating-the-safe-disposal-of-pashanone-a-procedural-guide\]](https://www.benchchem.com/product/b191027/docs#navigating-the-safe-disposal-of-pashanone-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)